

An In-depth Technical Guide to the Physicochemical Properties of (E)-Metominostrobin

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Compound of Interest

Compound Name: (E)-Metominostrobin

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Abstract

(E)-Metominostrobin is a synthetic strobilurin fungicide renowned for its broad-spectrum activity against a variety of fungal pathogens, particularly in agricultural applications.[1][2] Its efficacy is intrinsically linked to its physicochemical properties, which govern its solubility, stability, and ability to reach its biological target. This technical guide provides a comprehensive overview of the core physicochemical properties of **(E)-Metominostrobin**, complete with detailed experimental protocols and visual representations of its mechanism of action and experimental workflows. All quantitative data is presented in clear, tabular format for ease of comparison and reference.

Chemical Identity and Structure

(E)-Metominostrobin, with the IUPAC name (2E)-2-(methoxyimino)-N-methyl-2-(2-phenoxyphenyl)acetamide, is a member of the strobilurin class of fungicides.[3] The "(E)" designation refers to the stereochemistry of the methoxyimino group, which is crucial for its biological activity.[3]

Identifier	Value
IUPAC Name	(2E)-2-(methoxyimino)-N-methyl-2-(2-phenoxyphenyl)acetamide
CAS Number	133408-50-1
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₃ [1][4]
Molecular Weight	284.31 g/mol [1][4]
Canonical SMILES	<chem>CNC(=O)/C(=N\OC)/C1=CC=CC=C1OC2=CC=CC=C2</chem>
InChI Key	HIIRDDUVRXCDBN-OBGWFSINSA-N

Physicochemical Properties

The physicochemical properties of **(E)-Metominostrobin** are critical determinants of its environmental fate, bioavailability, and fungicidal activity. A summary of these properties is provided in the table below.

Property	Value	Source
Physical State	White crystalline solid/powder	[5]
Melting Point	87-89 °C	[1]
Boiling Point	Not available (decomposes)	[3][6]
Vapor Pressure	1.8 x 10 ⁻⁵ Pa (at 25 °C)	
Water Solubility	128 mg/L (at 20 °C, pH 7)	
Solubility in Organic Solvents	Dichloromethane: 1,380,000 mg/L (at 20 °C) Chloroform: 1,280,000 mg/L (at 20 °C) Soluble in DMSO and Acetonitrile	[5]
Octanol-Water Partition Coefficient (log P)	2.32 (at 20 °C, pH 7)	
pKa	Data not readily available	

Experimental Protocols

The determination of the physicochemical properties of **(E)-Metominostrobin** follows standardized methodologies, often adhering to OECD guidelines for the testing of chemicals. Below are detailed protocols for key experiments.

Melting Point Determination (Capillary Method)

This protocol is based on the OECD Guideline 102 for the determination of melting point/melting range.

Objective: To determine the temperature range over which **(E)-Metominostrobin** transitions from a solid to a liquid.

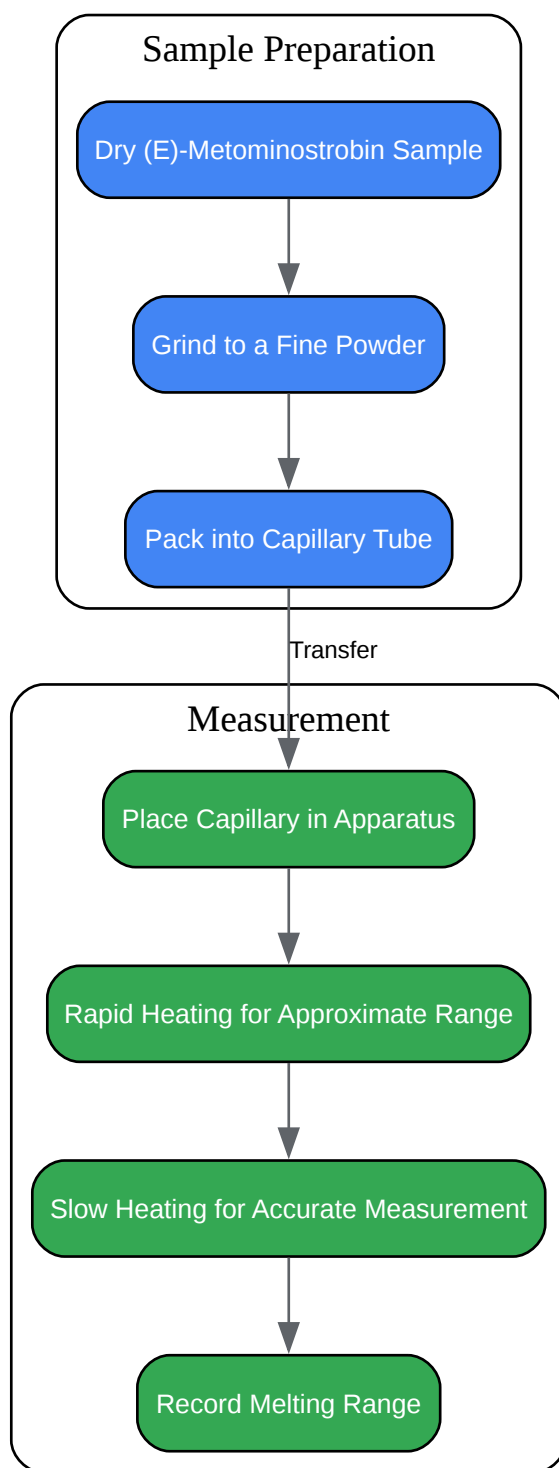
Materials:

- **(E)-Metominostrobin**, analytical standard (>98% purity)

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Ensure the **(E)-Metominostrobin** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystals in a mortar and pestle.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate (e.g., 10-20 °C/min) to obtain an approximate melting range.
- Allow the apparatus to cool.
- Prepare a new capillary and heat the block to a temperature approximately 10 °C below the observed approximate melting point.
- Reduce the heating rate to 1-2 °C/min to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting). This range is the melting point of the sample.



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Workflow for Melting Point Determination.

Water Solubility Determination (Flask Method)

This protocol is based on the OECD Guideline 105 for water solubility.

Objective: To determine the saturation concentration of **(E)-Metominostrobin** in water at a specific temperature.

Materials:

- **(E)-Metominostrobin**, analytical standard
- Distilled or deionized water
- Glass flasks with stoppers
- Constant temperature water bath or shaker
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)

Procedure:

- Add an excess amount of **(E)-Metominostrobin** to a glass flask. The excess solid should be visible.
- Add a known volume of water to the flask.
- Seal the flask and place it in a constant temperature bath (e.g., 20 °C) with agitation for a sufficient time to reach equilibrium (typically 24-48 hours).
- After the equilibration period, cease agitation and allow the undissolved solid to settle.
- Centrifuge an aliquot of the supernatant at a controlled temperature to remove any suspended particles.
- Carefully withdraw a sample from the clear supernatant for analysis.

- Determine the concentration of **(E)-Metominostrobin** in the sample using a validated HPLC method.
- The determined concentration represents the water solubility of the compound at the specified temperature.

Octanol-Water Partition Coefficient (log P) Determination (Shake Flask Method)

This protocol is based on the OECD Guideline 107 for the determination of the partition coefficient.

Objective: To determine the ratio of the concentration of **(E)-Metominostrobin** in n-octanol versus water at equilibrium.

Materials:

- **(E)-Metominostrobin**, analytical standard
- n-Octanol (reagent grade), pre-saturated with water
- Water (reagent grade), pre-saturated with n-octanol
- Separatory funnels
- Mechanical shaker
- Centrifuge
- Analytical instrumentation for concentration measurement (e.g., HPLC-UV)

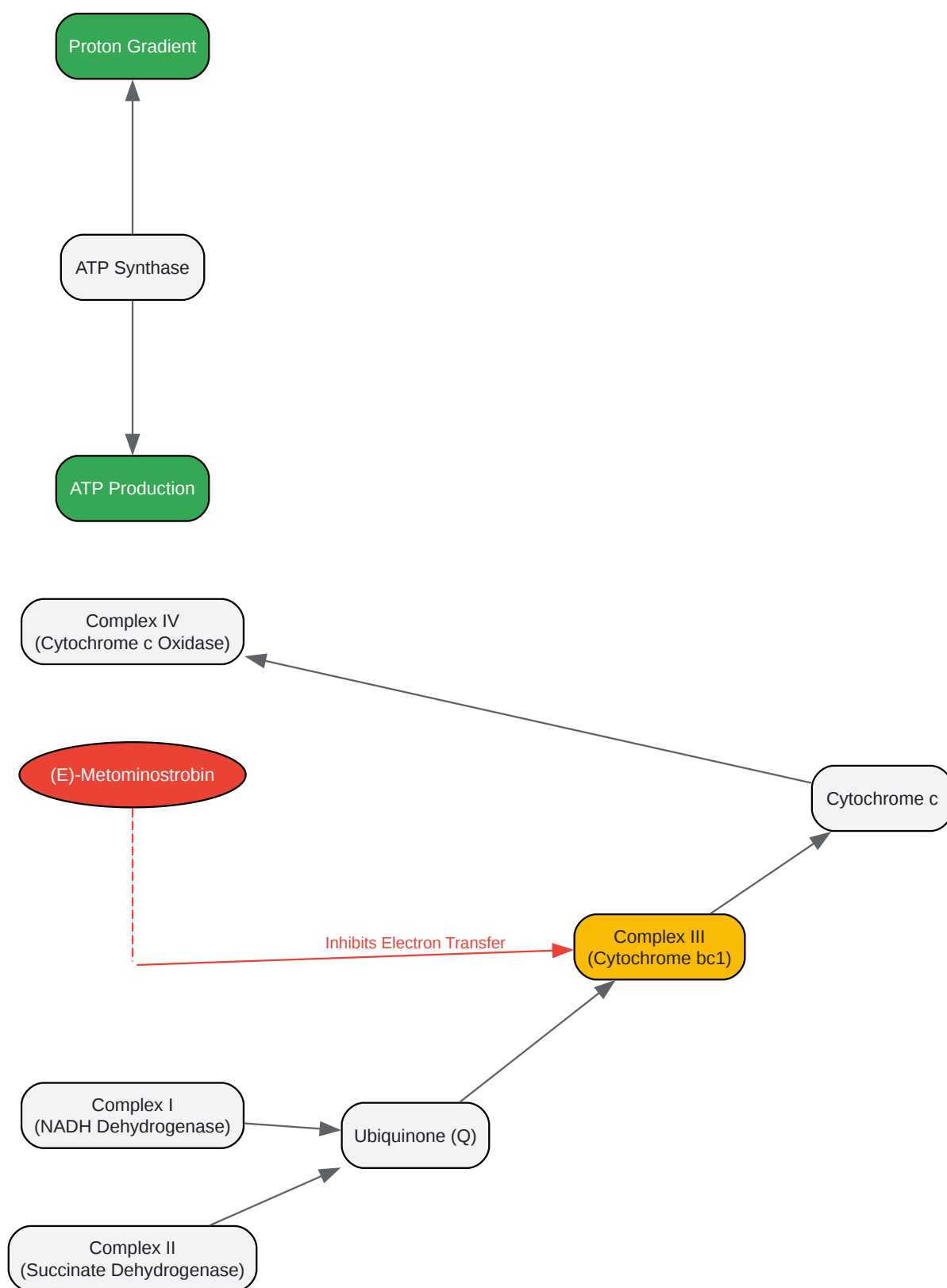
Procedure:

- Prepare a stock solution of **(E)-Metominostrobin** in n-octanol.
- In a separatory funnel, combine a known volume of the n-octanol stock solution with a known volume of water. The volume ratio of the two phases is typically 1:1, but can be adjusted depending on the expected log P value.

- Shake the separatory funnel for a sufficient time to reach equilibrium (e.g., 1-2 hours) at a constant temperature.
- Allow the two phases to separate completely. If an emulsion forms, it may be necessary to centrifuge the mixture.
- Carefully collect samples from both the n-octanol and the aqueous phases.
- Determine the concentration of **(E)-Metominostrobin** in each phase using a suitable analytical method.
- Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
- The log P is the base-10 logarithm of the partition coefficient.

Mechanism of Action: Inhibition of Mitochondrial Respiration

(E)-Metominostrobin belongs to the Quinone outside Inhibitor (QoI) class of fungicides.^[3] Its mode of action is the inhibition of mitochondrial respiration in fungi. Specifically, it binds to the Qo site of the cytochrome bc1 complex (Complex III) in the mitochondrial electron transport chain.^[3] This binding blocks the transfer of electrons from ubiquinol to cytochrome c, which disrupts the production of ATP, the primary energy currency of the cell. The lack of energy ultimately leads to fungal cell death.



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*Inhibition of the Mitochondrial Electron Transport Chain by **(E)-Metaminostrobin**.*

Conclusion

The physicochemical properties of **(E)-Metominostrobin** are well-characterized and provide a solid foundation for understanding its behavior as a fungicide. Its moderate lipophilicity, indicated by its log P value, allows for effective penetration of fungal cell membranes, while its specific solubility characteristics influence its formulation and application. The primary mechanism of action, the inhibition of mitochondrial respiration, is a potent and specific target, making **(E)-Metominostrobin** an effective agent for the control of fungal diseases. The experimental protocols outlined in this guide provide a framework for the accurate and reproducible determination of its key physicochemical parameters, which is essential for regulatory purposes and further research and development.

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